Application Note: Targeted Metabolic Flux Analysis of the Fructose 6-Phosphate Node

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Compound of Interest

Compound Name:	*D-Fructose 6-phosphate dipotassium salt*
CAS No.:	*103213-47-4*
Cat. No.:	*B012963*

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Abstract & Scientific Rationale

Metabolic Flux Analysis (MFA) typically utilizes 13C-Glucose to map central carbon metabolism.[1][2][3][4] However, the Glucose-6-Phosphate (G6P) node is a chaotic intersection of Glycolysis, the Oxidative Pentose Phosphate Pathway (oxPPP), and Glycogen synthesis. Disentangling the flux specifically entering the Non-Oxidative PPP or the committed step of glycolysis (PFK-1) is often obscured by the rapid cycling of G6P and the loss of carbon as CO2 in the oxPPP.

Why use Labeled Fructose 6-Phosphate (F6P)? By introducing 13C-F6P directly into a controlled cell-free or permeabilized system, researchers can:

- Bypass Hexokinase & G6PDH: Eliminate upstream bottlenecks and allosteric feedback inhibition from G6P.
- Isolate the Split Ratio: Directly quantify the partition between Glycolysis (via PFK-1) and the Non-Oxidative PPP (via Transketolase).

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- Resolve Reversibility: Accurately measure the reversibility of the Transaldolase/Transketolase reactions without the "label dilution" caused by oxidative decarboxylation.

This protocol provides a rigorous framework for Cell-Free MFA using [U-13C6]-Fructose 6-Phosphate to reconstruct the activity of the glycolytic-PPP interface.

Technical Principles & Pathway Map

The F6P Branch Point

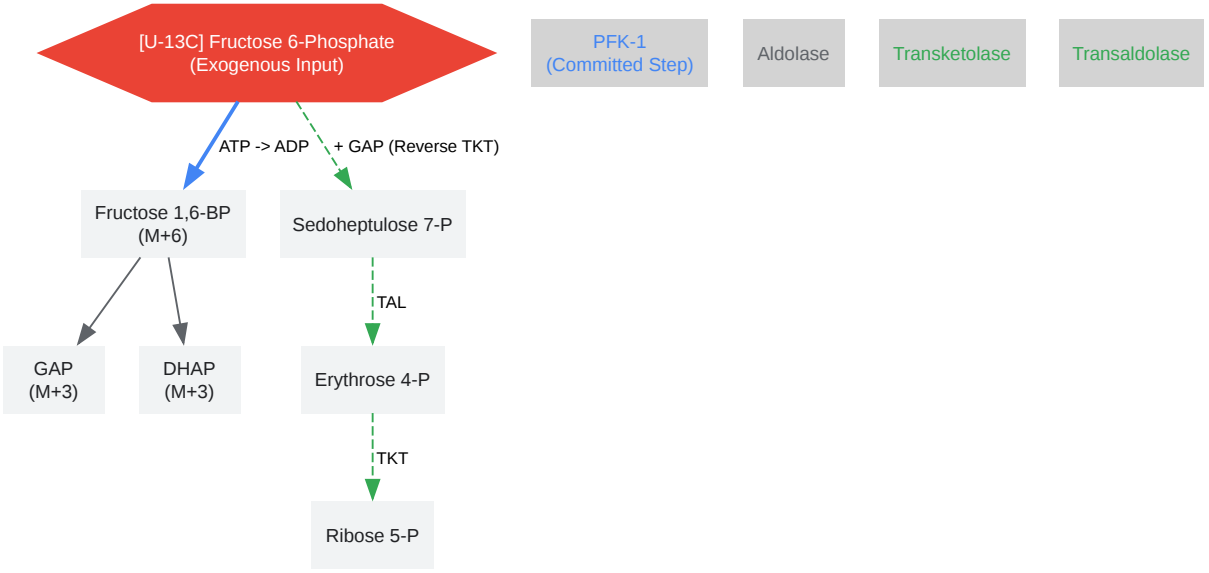
In this assay, [U-13C6]-F6P serves as the sole carbon source.

- Glycolytic Flux: F6P is phosphorylated to Fructose 1,6-bisphosphate (FBP) by PFK-1.[5] FBP is cleaved into Triose Phosphates (GAP/DHAP).
- PPP Flux: F6P is converted to Xylulose 5-Phosphate (X5P) and Erythrose 4-Phosphate (E4P) via Transketolase, eventually producing Ribose 5-Phosphate (R5P).

Visualization of the Tracer Logic

The following diagram illustrates the carbon flow and enzyme checkpoints when F6P is the starting tracer.

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Caption: Flux map showing [U-13C]F6P fate. Blue arrow: Glycolysis. Green dashed: Non-Oxidative PPP.

Experimental Protocol: Cell-Free MFA

A. Reagents & Materials

Component	Specification	Purpose
Tracer	[U-13C6]-Fructose 6-Phosphate (Disodium Salt)	Core substrate (>99% isotopic purity).
Lysis Buffer	20 mM HEPES (pH 7.4), 100 mM KCl, 5 mM MgCl2, 1 mM DTT	Mimics cytosolic conditions; Phosphate-free to avoid interference.
Energy Mix	5 mM ATP, 10 mM Creatine Phosphate, 10 U/mL Creatine Kinase	Regenerates ATP to maintain PFK-1 activity.
Cofactors	1 mM NAD+, 0.5 mM NADP+	Required for downstream dehydrogenase activity.
Quenching	80:20 Methanol:Water (-80°C)	Stops metabolism instantly.

B. Preparation of Cell Lysates

Crucial Step: The integrity of the lysate determines the validity of the flux data. Mitochondria must remain intact if TCA cycling is to be excluded, or removed via centrifugation.

- Harvest Cells: Collect 10x106 cells (e.g., HEK293, CHO, or primary hepatocytes). Wash 2x with ice-cold PBS.
- Lysis: Resuspend pellet in 500 µL Lysis Buffer. Disrupt cells using a Dounce homogenizer (30 strokes, tight pestle) or nitrogen cavitation. Do not use detergents (SDS/Triton) as they denature metabolic enzymes.
- Clarification: Centrifuge at 10,000 x g for 10 min at 4°C. Transfer the supernatant (cytosolic fraction) to a fresh tube.
- Desalting (Optional but Recommended): Pass lysate through a Zeba™ Spin Desalting Column (7K MWCO) to remove endogenous glucose, F6P, and ATP. This "zeros" the background.

C. The Flux Reaction[2][6][7][8]

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- Master Mix Prep: In 1.5 mL tubes, combine:
  - 70 µL Cell Lysate (approx. 1 mg/mL protein)
  - 10 µL Energy Mix (ATP regeneration system)
  - 10 µL Cofactor Mix (NAD+/NADP+)
- Equilibration: Pre-incubate at 37°C for 2 minutes.
- Tracer Addition (t=0): Add 10 µL of 10 mM [U-13C6]-F6P (Final concentration: 1 mM).
- Sampling: At defined time points (e.g., 0, 5, 15, 30, 60 minutes), remove 20 µL of the reaction mixture.
- Quenching: Immediately pipette the 20 µL sample into 180 µL of Ice-Cold 80% Methanol. Vortex vigorously for 10 seconds.
- Extraction: Incubate quenched samples at -80°C for 30 minutes to precipitate proteins. Centrifuge at 15,000 x g for 10 min. Collect supernatant for LC-MS.

Analytical Method (LC-MS/MS)[4][9][10]

Instrument: Q-Exactive Orbitrap or Triple Quadrupole MS. Chromatography: HILIC (Hydrophilic Interaction Liquid Chromatography) is mandatory for separating sugar phosphates.

LC Parameters:

- Column: Waters BEH Amide or SeQuant ZIC-pHILIC (2.1 x 100 mm).
- Mobile Phase A: 20 mM Ammonium Carbonate, pH 9.0 (in Water).
- Mobile Phase B: 100% Acetonitrile.
- Gradient: 80% B to 40% B over 15 minutes.

Targeted Metabolite List (MRM/PRM):

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Metabolite	Parent Mass (M+0)	Transition (M+0)	Expected Label (from U-13C F6P)
Fructose 6-P	**259.02**	**259.0 -> 96.9**	**M+6 (Substrate)**
Fructose 1,6-BP	339.00	339.0 -> 96.9	M+6 (Direct Glycolysis)
GAP / DHAP	169.00	169.0 -> 96.9	M+3 (Cleavage)
Sedoheptulose 7-P	289.03	289.0 -> 96.9	M+3, M+2 (Transketolase shuffling)

| Pentose 5-P (R5P) | 229.01 | 229.0 -> 96.9 | M+3, M+5 (Complex recycling) |

Data Analysis & Flux Calculation

Mass Isotopomer Distribution (MID)

Analyze the raw data to calculate the fractional abundance of each isotopologue (

). Correct for natural isotope abundance using software like IsoCor or Polly.

Calculating the PFK-1 vs. PPP Split

The core readout of this experiment is the fate of the M+6 F6P.

- Glycolytic Flux (

  ):
  - Indicated by the rapid appearance of M+6 FBP and subsequently M+3 GAP/DHAP.
  - Since F6P (6 carbons) splits into two 3-carbon units, pure glycolysis yields 100% M+3 trioses.
- Non-Oxidative PPP Flux (

  ):

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- Indicated by the appearance of M+2, M+3, or M+4 labels in Pentose Phosphates (R5P) or Sedoheptulose 7-Phosphate (S7P).
- Mechanism: Transketolase transfers a 2-carbon unit from F6P (M+6) to GAP (unlabeled initially in lysate, or M+3 if recycled).
- Key Signature: If you see M+2 R5P, it implies the transfer of a labeled C2 unit to an unlabeled acceptor.

Flux Ratio Equation

To quantify the commitment to glycolysis:

Note: This is a simplified ratio. For absolute flux values, data must be fitted to a metabolic model using software like INCA or 13C-Flux2.

Troubleshooting & Controls

Issue	Probable Cause	Solution
No FBP detected	ATP depletion or PFK-1 inactivation.	Ensure Creatine Kinase/CP mix is fresh. Check lysate pH (PFK-1 is highly pH sensitive; must be >7.2).
High M+0 Background	Incomplete desalting of lysate.	Use spin columns to remove endogenous unlabeled F6P/Glucose before adding tracer.
Low Signal Intensity	Ion suppression in MS.	Dilute samples 1:10 in acetonitrile before injection. Use ammonium carbonate buffer to improve ionization of phosphates.

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Summary of Key Takeaways

- Do not use F6P on intact cells unless studying specific transport mechanisms; use cell-free systems.
- Desalting is critical to remove endogenous unlabeled metabolites that dilute the tracer signal.
- The M+6 to M+3 transition is your primary marker for PFK-1 activity, while scrambled isotopomers (M+2/M+4) mark PPP activity.

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Sources

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